

Application Note: Adsorption of Reactive Yellow 15 on Activated Carbon

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Compound of Interest

Compound Name: **Reactive Yellow 15**

Cat. No.: **B13747826**

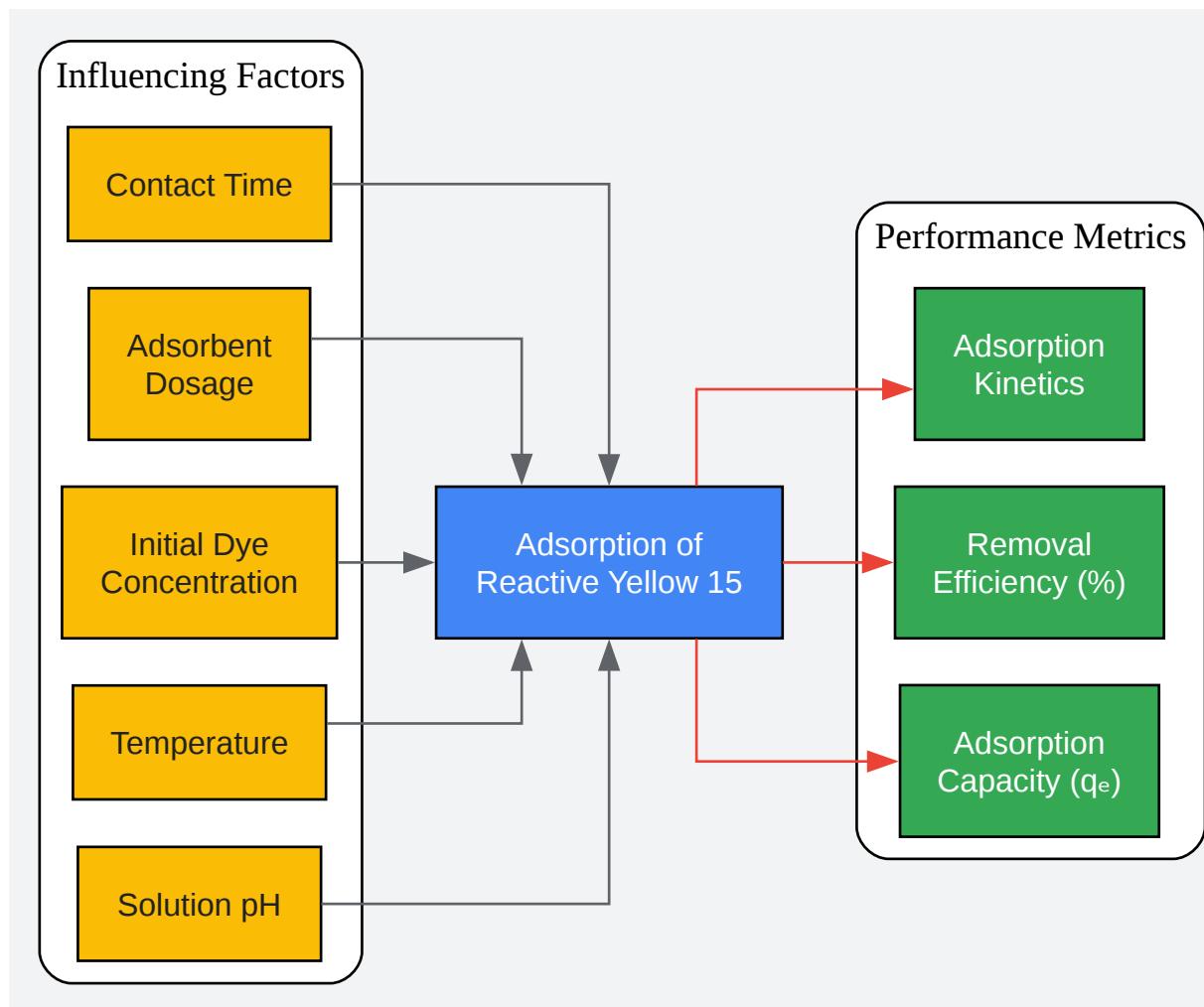
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Introduction

Reactive dyes, such as **Reactive Yellow 15** (RY 15), are extensively used in the textile industry and are a significant source of water pollution due to their complex aromatic structures which are resistant to biodegradation.^[1] Activated carbon is a highly effective and widely used adsorbent for the removal of these dyes from aqueous solutions due to its large surface area and porous structure.^{[2][3]} This document provides a summary of the key parameters, quantitative data, and a detailed protocol for the adsorption of **Reactive Yellow 15** onto activated carbon. The process is influenced by several factors including pH, contact time, initial dye concentration, and temperature.^{[4][5]}

Key Factors Influencing Adsorption

The efficiency of **Reactive Yellow 15** removal is dependent on several operational parameters. Maximum adsorption is typically observed at a low pH, around 2.0.^[4] The adsorption process is generally rapid initially, with equilibrium being reached within approximately 240 minutes.^[4] The amount of dye adsorbed increases with the initial dye concentration, while the percentage of removal may decrease.



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Caption: Key factors influencing the adsorption of **Reactive Yellow 15**.

Data Presentation

The adsorption behavior of **Reactive Yellow 15** on activated carbon can be described by various isotherm and kinetic models. The data consistently fits well with the Langmuir and Freundlich isotherm models and the pseudo-second-order kinetic model.^[4]

Adsorption Isotherm Data

Isotherm models are crucial for describing the equilibrium of dye distribution between the liquid and solid phases. The Langmuir model assumes monolayer adsorption on a homogeneous surface, while the Freundlich model is applicable to multilayer adsorption on heterogeneous surfaces.^[4]

Table 1: Isotherm Model Parameters for **Reactive Yellow 15** Adsorption

Isotherm Model	Parameter	Value	Unit	Reference
Langmuir	Maximum Adsorption Capacity (q_m)	63.69	mg g^{-1}	[4]
Langmuir Constant (K_l)	-	L mg^{-1}	-	
Correlation Coefficient (R^2)	> 0.98	-	[4]	
Freundlich	Freundlich Constant (K_p)	-	$(\text{mg g}^{-1})(\text{L mg}^{-1})^{1/n}$	-
Adsorption Intensity (n)	-	-	-	
Correlation Coefficient (R^2)	> 0.98	-	[4]	

Note: Specific values for K_l , K_p , and n were not available in the provided search results but the models were reported to fit the data well.

Adsorption Kinetic Data

Kinetic models are used to determine the rate of the adsorption process. The pseudo-second-order model is often the best fit for the adsorption of **Reactive Yellow 15**, indicating that chemisorption may be the rate-limiting step.[4]

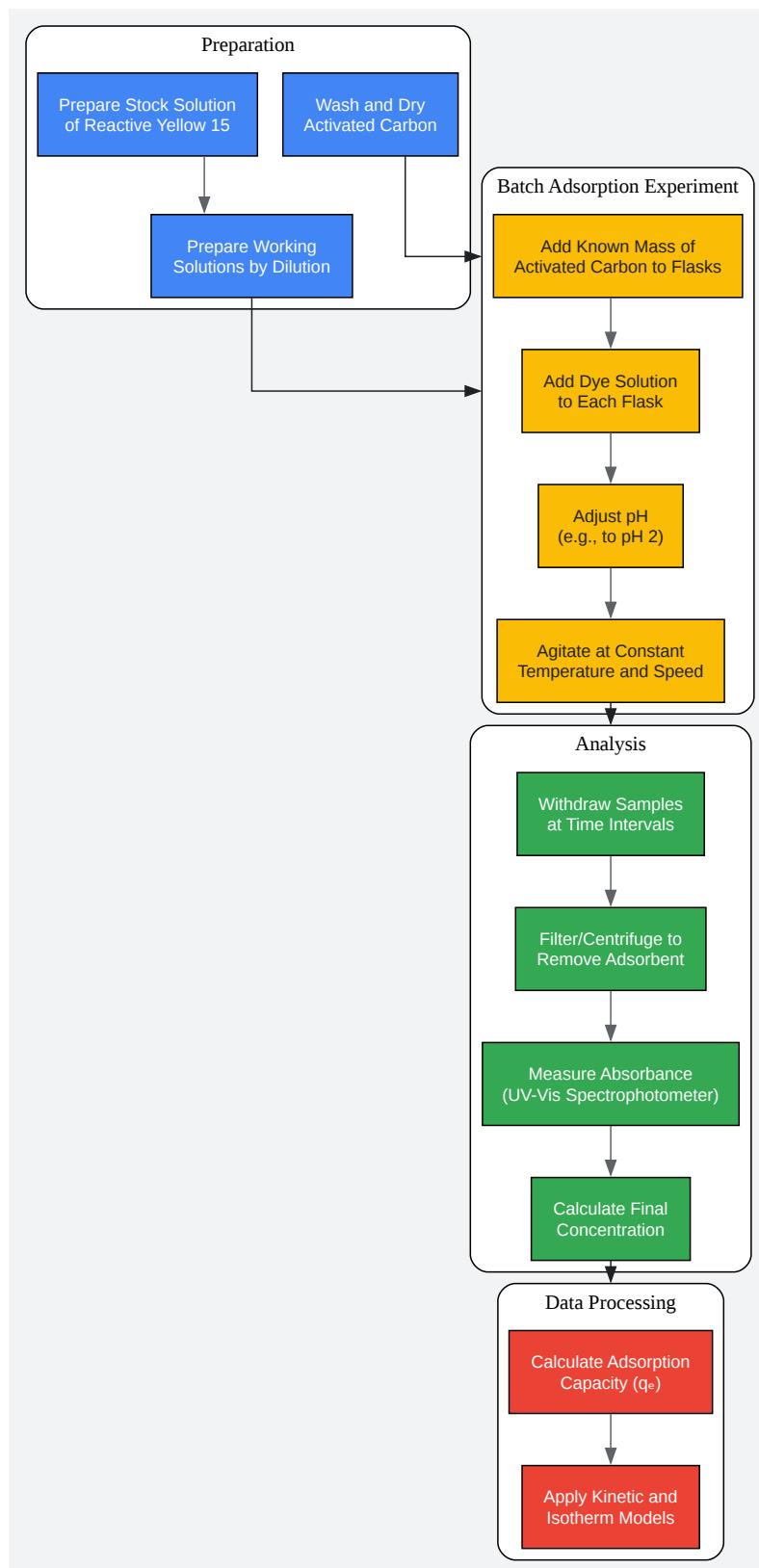
Table 2: Kinetic Model Parameters for **Reactive Yellow 15** Adsorption

Kinetic Model	Parameter	Value	Unit	Reference
Pseudo-first-order	Rate Constant (k ₁)	-	min ⁻¹	-
Correlation Coefficient (R ²)	0.989	-	[4]	
Pseudo-second-order	Rate Constant (k ₂)	-	g mg ⁻¹ min ⁻¹	-
Correlation Coefficient (R ²)	0.997	-	[4]	

Note: Specific values for rate constants were not detailed in the search results.

Experimental Protocols

This section provides a detailed methodology for conducting batch adsorption experiments to evaluate the removal of **Reactive Yellow 15** using activated carbon.

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